

Essential Safety and Operational Guide for Handling Diallyl Oxalate

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Compound of Interest

Compound Name: Diallyl oxalate

Cat. No.: B1618031

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling reactive chemical compounds like **Diallyl oxalate**. This guide provides immediate and essential safety protocols, logistical information for handling and disposal, and detailed procedural guidance to foster a secure and efficient research environment.

Chemical Identifier and Properties

Property	Value	Source
Chemical Name	Diallyl oxalate	[1]
CAS Number	615-99-6	[2]
Molecular Formula	C ₈ H ₁₀ O ₄	[1]
Molecular Weight	170.16 g/mol	[1]
Appearance	Colorless liquid	[1]
Boiling Point	217 °C	[3]
Density	1.1582 g/cm ³ at 20 °C	[3]
Flash Point	86.6 °C	[3]

Hazard Identification and GHS Classification

Diallyl oxalate is classified as a hazardous substance. The following table summarizes its GHS classifications.

Hazard Class	Category	Hazard Statement	Source
Acute Toxicity, Oral	4	H302: Harmful if swallowed	[4]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin	[4]
Skin Sensitization	1	H317: May cause an allergic skin reaction	[4]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage	[4]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled	[4]
Specific target organ toxicity, single exposure; Respiratory tract irritation	3	H335: May cause respiratory irritation	[4]

Signal Word: Danger[\[4\]](#)

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is critical when handling **Diallyl oxalate** to prevent exposure.

PPE Category	Recommended Equipment	Standard	Source
Eye and Face Protection	Chemical splash goggles or a face shield.	OSHA 29 CFR 1910.133 or European Standard EN166.	[5]
Skin Protection	Chemically resistant gloves (e.g., nitrile, neoprene). Inspect gloves before use. A lab coat or chemical-resistant apron should be worn.	[6][7]	
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.	[8]	

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize risks associated with **Diallyl oxalate**.

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.[7]
- Avoid contact with skin, eyes, and clothing.[7]

- Do not breathe vapors or mists.[\[6\]](#)
- Wash hands thoroughly after handling.[\[7\]](#)
- Use non-sparking tools for transfers.[\[8\]](#)

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[6\]](#)[\[7\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[5\]](#)[\[7\]](#)
- Protect from moisture.[\[8\]](#)

First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Protocol	Source
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [8]	
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention. [8]	
Inhalation	Move the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention. [8]	
Ingestion	Do not induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [8]	

Spill and Disposal Procedures

Spill Response:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate personal protective equipment (PPE) as outlined above.[\[6\]](#)
- Absorb the spill with an inert material such as vermiculite, sand, or earth.[\[8\]](#)

- Collect the absorbed material using non-sparking tools and place it in a suitable, closed container for disposal.[8]
- Clean the spill area thoroughly.
- Avoid runoff into storm sewers and ditches.[8]

Disposal:

- Dispose of **Diallyl oxalate** and any contaminated materials as hazardous waste.[6]
- Consult with a licensed professional waste disposal service.[6]
- Follow all federal, state, and local regulations for chemical waste disposal.[7]

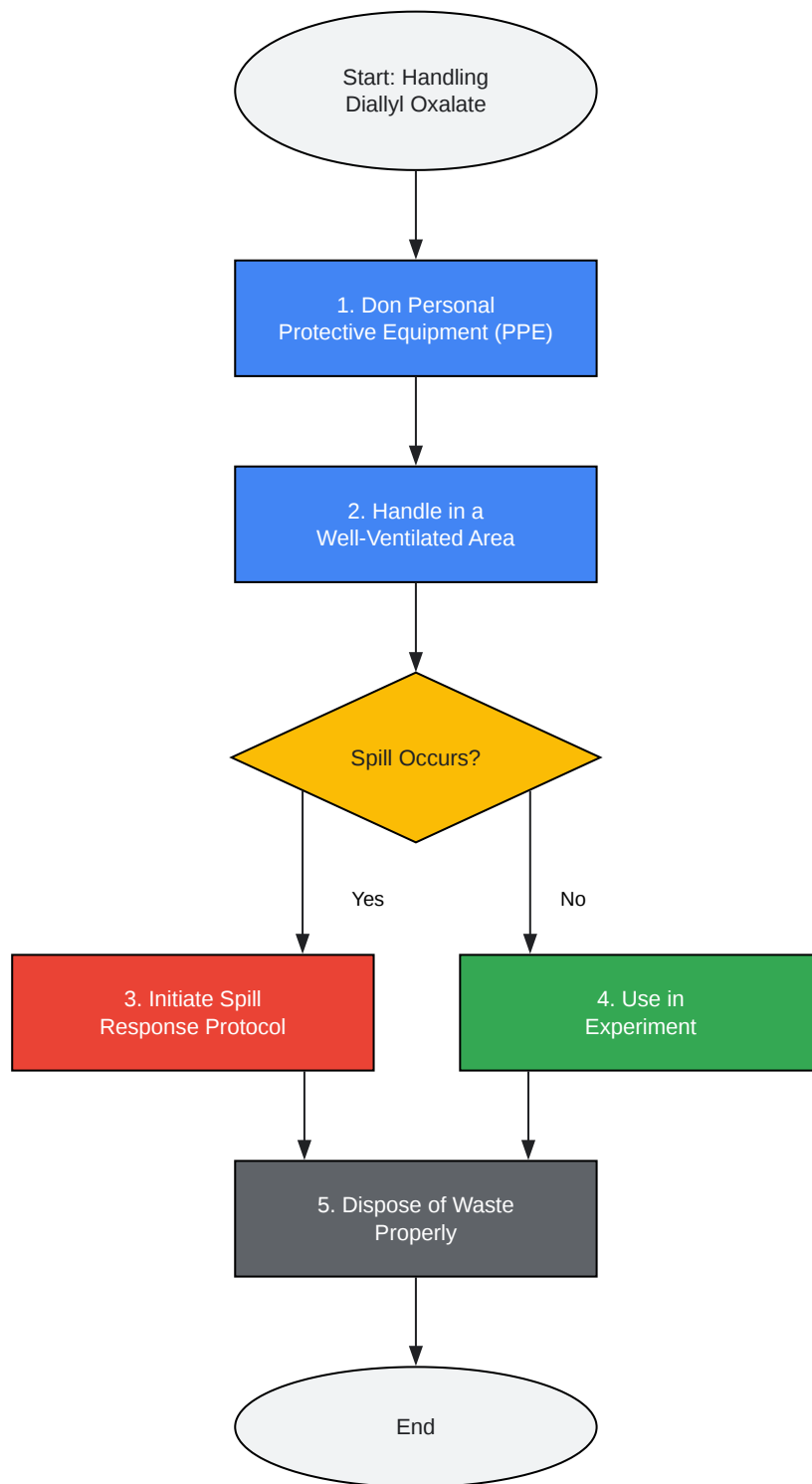
Experimental Protocol: General Procedure for a Reaction Using Diallyl Oxalate

This protocol provides a general workflow for using **Diallyl oxalate** as a reagent in a chemical synthesis. Note: This is a template and must be adapted to the specific requirements of your experiment.

- Preparation:
 - Ensure the reaction will be conducted in a properly functioning chemical fume hood.
 - Assemble and dry all necessary glassware.
 - Don the appropriate personal protective equipment (PPE): chemical splash goggles, nitrile gloves, and a lab coat.
- Reagent Handling:
 - Measure the required amount of **Diallyl oxalate** using a clean, dry syringe or graduated cylinder.
 - Transfer the **Diallyl oxalate** to the reaction vessel under an inert atmosphere (e.g., nitrogen or argon) if the reaction is sensitive to air or moisture.

- Reaction:
 - Slowly add other reactants to the vessel containing **Diallyl oxalate**, monitoring the reaction temperature.
 - Maintain the reaction under the conditions specified in your experimental procedure (e.g., temperature, stirring speed).
- Work-up and Purification:
 - Once the reaction is complete, quench the reaction mixture according to your protocol.
 - Extract the product using an appropriate solvent.
 - Wash the organic layer to remove any unreacted **Diallyl oxalate** and byproducts.
 - Dry the organic layer over an anhydrous salt (e.g., sodium sulfate).
 - Remove the solvent under reduced pressure.
 - Purify the crude product using techniques such as column chromatography, distillation, or recrystallization.
- Waste Disposal:
 - Collect all liquid and solid waste containing **Diallyl oxalate** in a designated hazardous waste container.
 - Dispose of the waste according to institutional and regulatory guidelines.

Visual Workflow for Safe Handling of Diallyl Oxalate



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Caption: Workflow for the safe handling and disposal of **Diallyl oxalate**.

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